

Application Notes: Quantitative Analysis of Temocillin in Human Serum by LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Timelotem*

Cat. No.: *B1205482*

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Introduction

Temocillin is a narrow-spectrum β -lactam antibiotic that is effective against a variety of Gram-negative bacteria, including those that produce extended-spectrum β -lactamases (ESBLs) and AmpC β -lactamases.[1][2] Its efficacy is linked to the duration that the unbound drug concentration in serum remains above the minimum inhibitory concentration (MIC) of the infecting organism.[3] Therapeutic drug monitoring (TDM) of temocillin is therefore crucial for optimizing dosing regimens, especially in critically ill patients where pharmacokinetics can be highly variable.[3] These application notes describe a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of total and unbound temocillin in human serum.

Principle

This method utilizes protein precipitation for the extraction of total temocillin and ultrafiltration for the separation of the unbound fraction from human serum.[4] The prepared samples are then analyzed by a reverse-phase high-performance liquid chromatography (HPLC) system coupled to a tandem mass spectrometer (MS/MS) operating in positive electrospray ionization (ESI) mode. Quantification is achieved by multiple reaction monitoring (MRM) of the specific precursor-to-product ion transitions for temocillin and an internal standard.

Quantitative Data Summary

The following tables summarize the performance characteristics of the described analytical method for temocillin quantification.

Table 1: Method Validation Parameters for Total Temocillin in Human Serum

Parameter	Value	Reference
Linearity Range	1 - 500 mg/L	
Lower Limit of Quantification (LLOQ)	1 mg/L	
Limit of Detection (LOD)	0.10 mg/L	
Intra-assay Precision	< 13.9%	
Inter-assay Precision	< 13.9%	
Accuracy	< 13.9%	
Recovery	85.80 - 99.40%	
Ion Suppression Effect	< 36.2%	

Table 2: Method Validation Parameters for Unbound Temocillin in Human Serum

Parameter	Value	Reference
Linearity Range	0.5 - 300 mg/L	
Lower Limit of Quantification (LLOQ)	0.5 mg/L	
Limit of Detection (LOD)	0.05 mg/L	
Intra-assay Precision	< 13.9%	
Inter-assay Precision	< 13.9%	
Accuracy	< 13.9%	
Ion Suppression Effect	< 36.2%	

Experimental Protocols

1. Sample Preparation

a) Total Temocillin Extraction (Protein Precipitation)

- Pipette 200 μ L of human serum into a microcentrifuge tube.
- Add 32 μ L of internal standard solution (e.g., Ticarcillin at 1 mg/mL).
- Add 600 μ L of methanol.
- Vortex the mixture for 5 seconds.
- Centrifuge at 11,000 x g for 5 minutes.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

b) Unbound Temocillin Extraction (Ultrafiltration)

- Pre-condition an ultrafiltration device (e.g., Centrifree®) by rinsing with ultrapure water.
- Add the human serum sample to the ultrafiltration device.
- Centrifuge according to the manufacturer's instructions to separate the protein-free ultrafiltrate.
- Transfer the ultrafiltrate to a clean vial for LC-MS/MS analysis.

2. LC-MS/MS Analysis

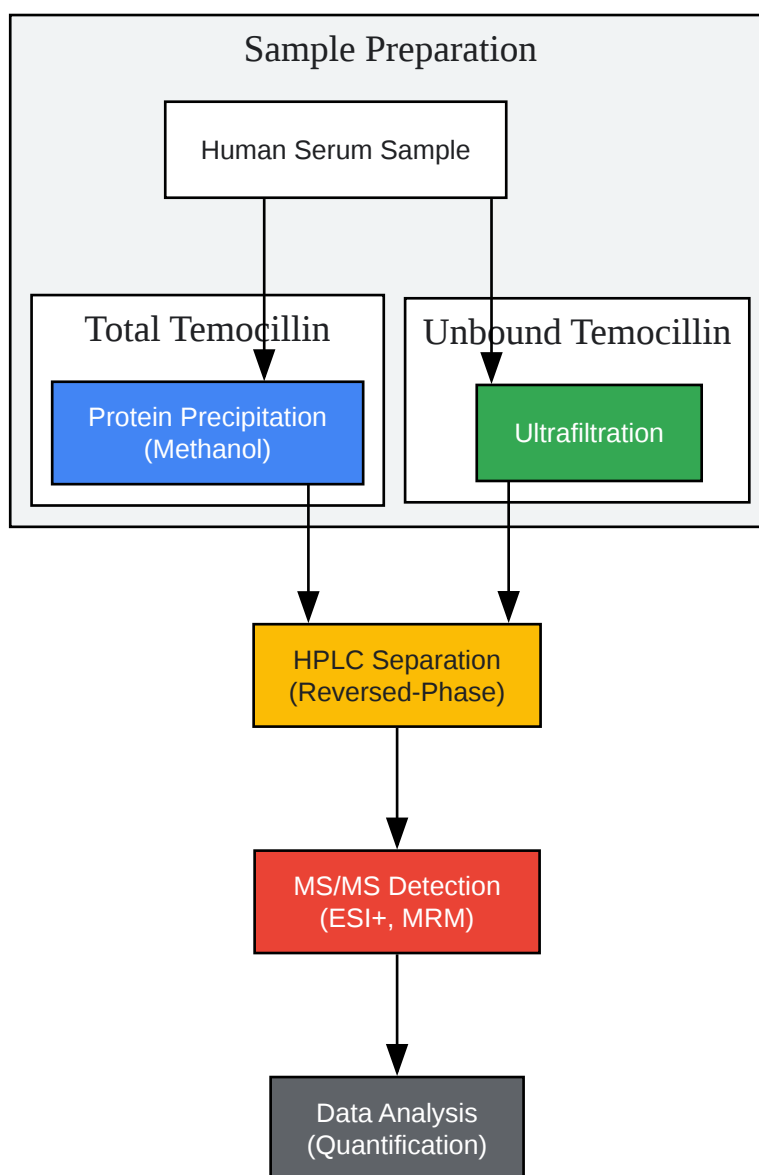
a) Liquid Chromatography Conditions

Parameter	Condition
HPLC System	Agilent 1200 series or equivalent
Column	Phenyl grafted column (e.g., Phenomenex Luna Phenyl-Hexyl 5 µm, 150 x 4.6 mm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Optimized for separation of temocillin and internal standard
Flow Rate	0.4 mL/min
Injection Volume	10 µL
Column Temperature	40°C

b) Mass Spectrometry Conditions

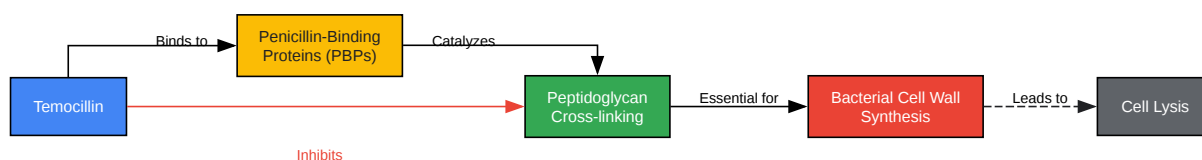
Parameter	Condition
Mass Spectrometer	Triple quadrupole mass spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transition (Temocillin)	m/z 415.34 → 339.1
MRM Transition (Ticarcillin - IS)	m/z 385.31 → 160.3
Dwell Time	200 ms
Collision Energy	Optimized for each transition
Gas Temperature	350°C
Gas Flow	10 L/min

Visualizations



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Caption: Workflow for the analysis of Temocillin in human serum.



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Caption: Mechanism of action of Temocillin.

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